

4,7-Dimethoxyindane: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name: 4,7-Dimethoxyindane

CAS No.: 38998-05-9

Cat. No.: B6254284

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Executive Summary & Immediate Action

Do not dispose of **4,7-Dimethoxyindane** down the drain. **4,7-Dimethoxyindane** is an organic intermediate characterized by ether linkages on an indane core.[1] It poses risks of skin/eye irritation and potential flammability.[2][3] Environmental release is strictly regulated due to aquatic toxicity potential.

Immediate Disposal Directive:

- Solid Waste: Segregate into Non-Halogenated Organic Solids containers.
- Liquid Waste: If dissolved, dispose via Flammable Solvent streams (ensure compatibility with solvent matrix).
- Destruction Method: High-temperature incineration at an RCRA-permitted facility.[1]

Chemical Profile & Hazard Identification

Understanding the "Why" behind the protocol.

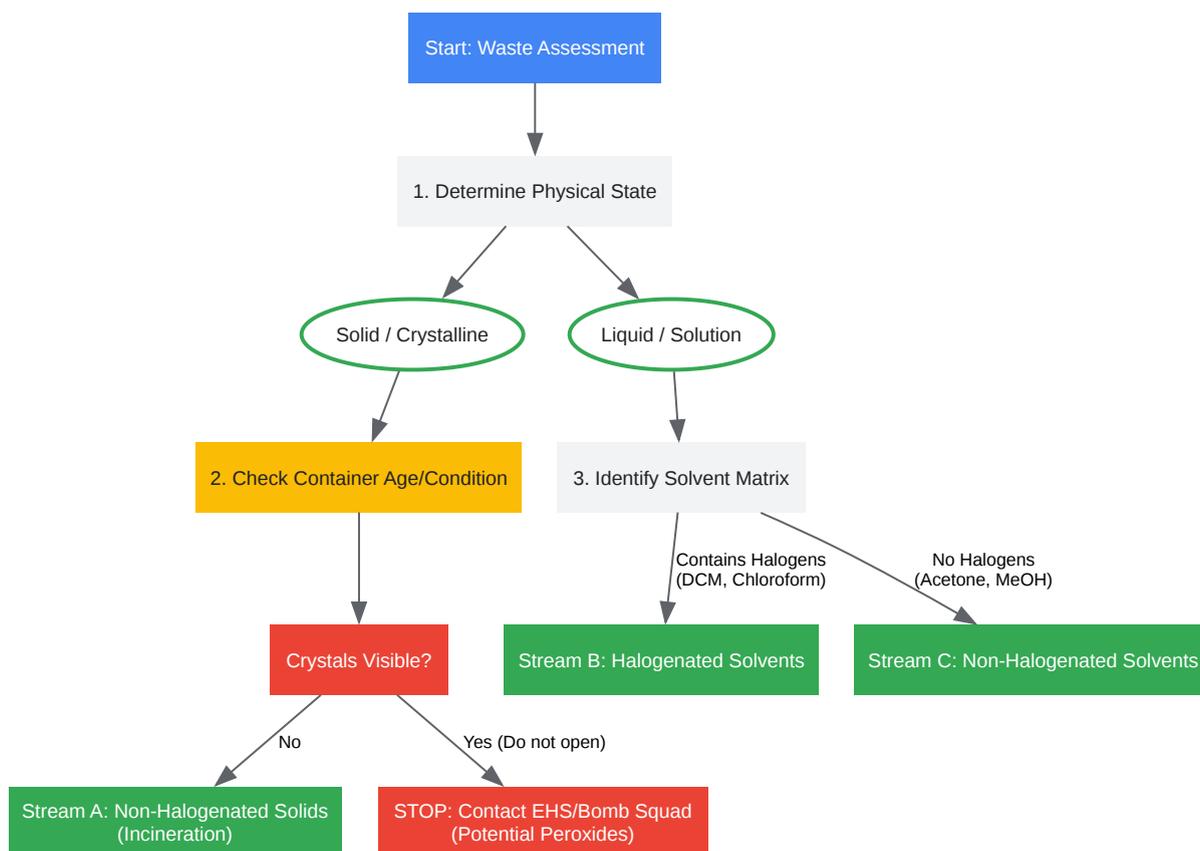
As a substituted indane with methoxy groups, this compound shares hazard characteristics with anisoles and polycyclic ethers.

Property	Specification	Hazard Implication
Chemical Structure	C ₁₁ H ₁₄ O ₂ (Indane core + 2 Methoxy groups)	Combustible. Ether linkages are stable but contribute to flammability.[1]
Physical State	Solid (typically) or Viscous Liquid	Inhalation of dust/mist is a primary exposure route.[1]
Solubility	Low water solubility; Soluble in organics	Bioaccumulation risk. Do not release into aqueous waste streams.[1]
Reactivity	Stable under normal conditions	Incompatible with strong oxidizers (e.g., Nitric Acid, Peroxides).[1]

Critical Safety Note - Peroxide Potential: While aryl-alkyl ethers (like methoxybenzenes) are generally resistant to peroxide formation compared to dialkyl ethers (like diethyl ether), aged containers should be visually inspected for crystal formation around the cap before opening.[1] If crystals are present, DO NOT TOUCH. Contact EHS immediately.

Pre-Disposal Assessment Workflow

Before moving the container, execute this self-validating assessment to determine the correct waste stream.



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Figure 1: Decision logic for categorizing **4,7-Dimethoxyindane** waste. Note the critical stop-point for crystallized containers.

Detailed Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Applicable for: Expired reagent bottles, contaminated weighing boats, spill debris.[1]

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar.

- Labeling: Affix a hazardous waste label.
 - Constituents: "**4,7-Dimethoxyindane**, Solid Debris"[\[1\]](#)
 - Hazards: "Irritant", "Combustible".
- Packing:
 - Place the original container inside the waste jar if possible.
 - If loose powder, transfer carefully inside a fume hood to avoid dust generation.
- Segregation: Do NOT mix with oxidizers (e.g., permanganates, nitrates) in the same waste drum.

Protocol B: Liquid Waste (Reaction Mixtures)

Applicable for: Mother liquors, Roto-vap traps.[\[1\]](#)

- Compatibility Check: Ensure the liquid mixture pH is between 5 and 9. Acidic mixtures containing methoxy groups can sometimes undergo cleavage or polymerization; neutralize if necessary.
- Solvent Segregation:
 - If dissolved in DCM/Chloroform: Use the Halogenated waste carboy.
 - If dissolved in Ethyl Acetate/Methanol: Use the Non-Halogenated waste carboy.
- Volume Limit: Fill carboys only to 90% capacity to allow for thermal expansion.

Emergency Spill Response

For spills > 5 grams or > 100 mL.[\[1\]](#)

PPE Requirements: Nitrile gloves (double gloved), lab coat, safety goggles. Use a half-mask respirator with organic vapor cartridges if ventilation is poor.



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Figure 2: Operational workflow for managing accidental release in the laboratory.

Cleanup Steps:

- Isolate: Mark the area. Turn off ignition sources.[3]
- Absorb: Use vermiculite, sand, or a commercial organic spill pad. Do not use paper towels for bulk liquid spills as they increase flammability surface area.
- Decontaminate: Wipe the surface with a soap/water solution. Collect all wipes into the solid waste container.

Regulatory Compliance (RCRA)

While **4,7-Dimethoxyindane** is not explicitly "P-listed" or "U-listed" by the EPA, it must be characterized by the generator (you) based on its properties:

- Ignitability (D001): If the flash point of the waste mixture is $< 60^{\circ}\text{C}$ (140°F).
- Toxicity: Due to lack of extensive toxicological data, treat as Toxic under the "Precautionary Principle."

Final Disposition: The waste must be sent to a TSDF (Treatment, Storage, and Disposal Facility) for fuel blending or incineration.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 120191, 4,7-Methanoindene (Structural Analog). Retrieved from [\[Link\]](#)[1]
- U.S. Environmental Protection Agency. Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved from [\[Link\]](#)

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Sources

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- [2. assets.thermofisher.com \[assets.thermofisher.com\]](#)
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